

A Deep Dive into the Olfactory World of Synthetic Watermelon Ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Watermelon ketone

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A Technical Guide for Researchers and Drug Development Professionals

Synthetic **watermelon ketone**, commercially known as Calone 1951®, is a pivotal aroma chemical that has defined a generation of aquatic and ozonic fragrances. Its unique olfactory profile, reminiscent of a fresh sea breeze with subtle fruity undertones, has made it a subject of significant interest in the fields of perfumery, sensory science, and chemical research. This technical guide provides an in-depth exploration of the olfactory characteristics of synthetic **watermelon ketone**, detailing its chemical properties, sensory perception, and the experimental methodologies used for its evaluation.

Chemical and Physical Properties

Synthetic **watermelon ketone**, with the chemical name 7-methyl-3,4-dihydro-2H-1,5-benzodioxepin-3-one, is a white to off-white crystalline solid at room temperature.^{[1][2]} Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its behavior and stability.

Property	Value	References
Chemical Name	7-methyl-3,4-dihydro-2H-1,5-benzodioxepin-3-one	[2]
Synonyms	Calone 1951®, Watermelon Ketone, Methylbenzodioxepinone	[2][3]
CAS Number	28940-11-6	[2][3]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[2][3]
Molecular Weight	178.18 g/mol	[2][3]
Appearance	White to off-white crystalline solid	[2]
Melting Point	35-41 °C	[2]
Solubility	Soluble in ethanol and other organic solvents; Insoluble in water	[4]

Olfactory Profile: A Symphony of Marine and Fruity Notes

The odor of synthetic **watermelon ketone** is complex and multifaceted, characterized by a dominant marine and ozonic accord, complemented by fresh, green, and fruity nuances, most notably watermelon.[5][6][7] Its powerful and diffusive nature allows it to impart a distinct "sea-breeze" effect in fragrance compositions.[3][4] The olfactory profile is often described using a variety of descriptors, each contributing to its unique sensory perception.

A detailed breakdown of its odor profile is presented below:

Odor Descriptor	Description	References
Marine/Oceanic	The primary and most characteristic note, evoking the scent of the sea and ocean air.	[3][5]
Ozonic	A fresh, clean, and airy quality, often associated with the smell after a thunderstorm.	[3][5]
Watermelon/Melon	A distinct fruity note reminiscent of fresh watermelon or melon rind.	[6][7]
Fresh	A general descriptor for its clean and invigorating character.	[5][6]
Green	Subtle green notes that add to its natural and fresh quality.	[5][7]
Phenolic	A minor, slightly medicinal or chemical nuance.	[6]

The odor strength of **watermelon ketone** is considered high, and it is recommended to be evaluated in a diluted solution (typically 10% or less in a suitable solvent like dipropylene glycol) to fully appreciate its nuanced character.[5] It also exhibits high substantivity, lasting for over 600 hours on a smelling strip at a 10% dilution.[5] One of the most remarkable properties of Calone is its extremely low odor detection threshold, which has been reported to be as low as 0.031 nanograms per liter of air.[8]

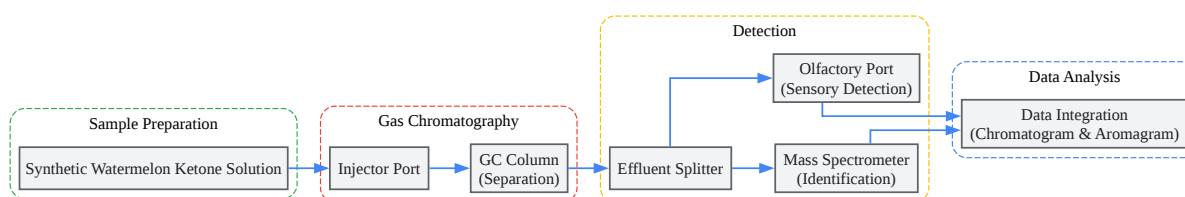
Experimental Protocols for Olfactory Evaluation

The characterization of the olfactory properties of synthetic **watermelon ketone** relies on a combination of instrumental and sensory analysis techniques. These methods provide both qualitative and quantitative data on its odor profile.

Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds in a sample that contribute to its overall aroma. In this method, the sample is injected into a gas chromatograph, which separates the individual compounds. The effluent from the GC column is then split, with one portion going to a chemical detector (like a mass spectrometer for identification) and the other to an olfactory port where a trained sensory analyst sniffs the eluting compounds and describes their odor.

A generalized workflow for GC-O analysis is as follows:



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Caption: A generalized workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Sensory Panel Evaluation

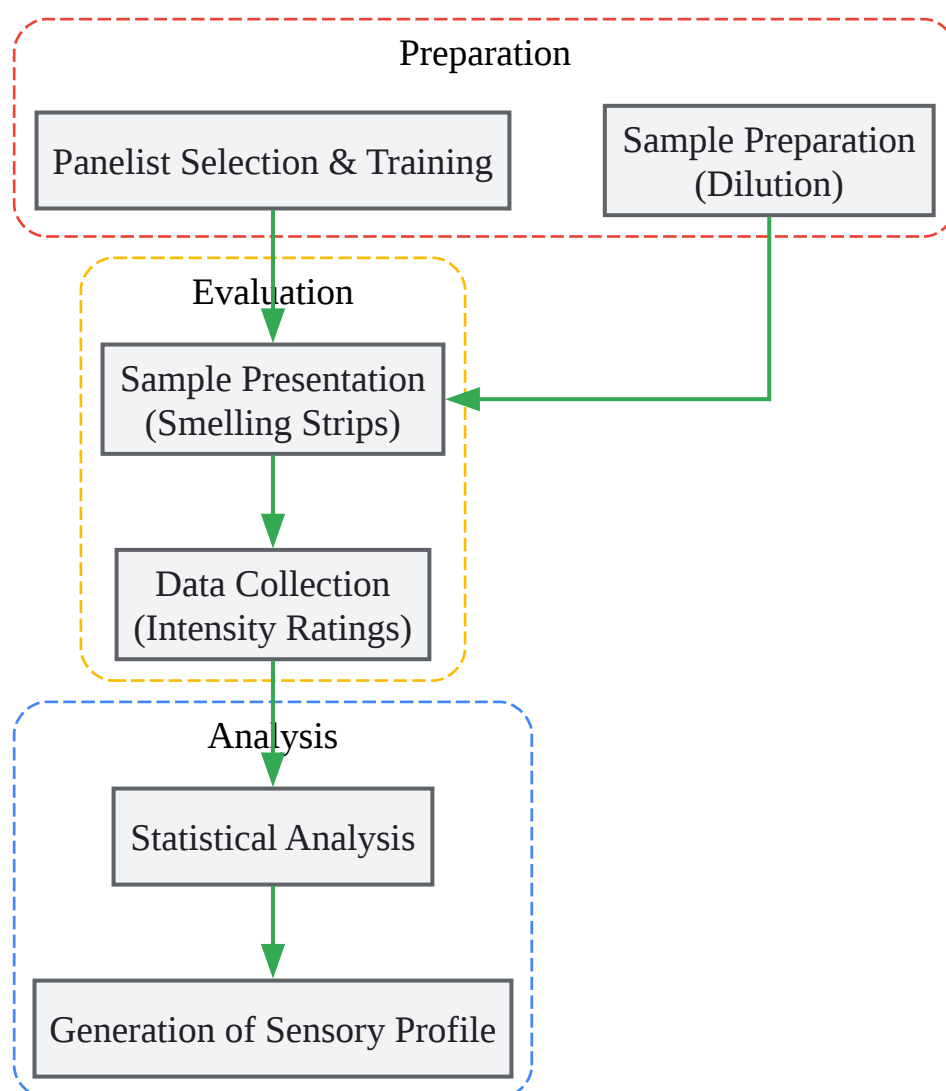
Sensory panel evaluation is a critical component in understanding the human perception of an aroma chemical. A trained panel of assessors evaluates the odor of the substance based on a set of predefined descriptors and intensity scales.

A typical protocol for the sensory evaluation of a fragrance raw material involves the following steps:

- **Panelist Selection and Training:** Panelists are screened for their olfactory acuity and trained to identify and rate the intensity of various odor descriptors.^[1]

- Sample Preparation: The synthetic **watermelon ketone** is diluted to a specific concentration in an odorless solvent (e.g., dipropylene glycol).[5]
- Evaluation Procedure: Samples are presented to the panelists on smelling strips in a controlled environment (odor-free, controlled temperature and humidity).[9]
- Data Collection: Panelists rate the intensity of each odor descriptor (e.g., marine, ozonic, watermelon) on a labeled magnitude scale.
- Data Analysis: The collected data is statistically analyzed to generate a sensory profile of the aroma chemical.

The following diagram illustrates a typical workflow for sensory panel evaluation:



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Caption: A typical workflow for sensory panel evaluation of a fragrance material.

Olfactory Signaling Pathways

The perception of synthetic **watermelon ketone** begins with its interaction with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. While the specific human olfactory receptors that are activated by **watermelon ketone** have not been definitively identified in publicly available literature, research on marine odorants suggests that the 7-alkyl group in Calone 1951 is crucial for its characteristic marine scent.^[10] This indicates that the shape and chemical properties of this part of the molecule are key to its binding with specific olfactory receptors.

The general mechanism of olfactory signal transduction is as follows:

- **Odorant Binding:** Molecules of synthetic **watermelon ketone** bind to specific olfactory receptors on the cilia of olfactory sensory neurons.
- **G-Protein Activation:** This binding activates a G-protein (G_{olf}) coupled to the receptor.
- **Second Messenger Cascade:** The activated G-protein stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated ion channels, causing an influx of cations (Na⁺ and Ca²⁺).
- **Depolarization and Action Potential:** The influx of positive ions depolarizes the neuron, and if the threshold is reached, an action potential is generated.
- **Signal Transmission to the Brain:** The action potential travels along the axon of the olfactory sensory neuron to the olfactory bulb in the brain, where the signal is processed, leading to the perception of the marine and watermelon-like aroma.

The following diagram illustrates this signaling pathway:



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Caption: A simplified diagram of the olfactory signal transduction pathway.

In conclusion, synthetic **watermelon ketone** is a remarkably potent and influential aroma chemical with a well-defined, yet complex, olfactory profile. Its unique combination of marine, ozonic, and fruity notes has secured its place in the perfumer's palette for decades. A thorough understanding of its chemical properties, coupled with rigorous sensory and instrumental analysis, is essential for its effective application in fragrance creation and for furthering our knowledge of the mechanisms of olfaction. Future research focused on identifying the specific olfactory receptors that bind to **watermelon ketone** will provide even deeper insights into the molecular basis of its distinct and celebrated aroma.

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- To cite this document: BenchChem. [A Deep Dive into the Olfactory World of Synthetic Watermelon Ketone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145836#olfactory-characteristics-of-synthetic-watermelon-ketone>]

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